

# Benzyltrimethylammonium tribromide CAS number 111865-47-5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B15548377*

[Get Quote](#)

An In-depth Technical Guide to **Benzyltrimethylammonium Tribromide** (CAS 111865-47-5)

## Introduction

**Benzyltrimethylammonium tribromide** (BTMABr<sub>3</sub>), with CAS number 111865-47-5, is a quaternary ammonium salt that has emerged as a versatile and highly effective reagent in modern organic synthesis.[1][2] It is recognized for its role as a solid, stable, and easily handleable brominating and oxidizing agent, serving as a safer and more convenient alternative to hazardous liquid bromine.[3][4] This compound is particularly valued for its ability to perform selective bromination on a wide range of substrates, including aromatic compounds, ketones, and alkenes.[1][5][6] Its applications extend to the pharmaceutical industry for the synthesis of active pharmaceutical ingredients (APIs), materials science for creating flame retardants, and as a phase-transfer catalyst, enhancing reaction rates and yields.[1][2]

## Chemical and Physical Properties

BTMABr<sub>3</sub> is typically an orange to dark yellow crystalline powder.[2][4] It is highly soluble in polar solvents such as water, methanol, and ethanol.[1] Its solid nature allows for accurate weighing and stoichiometric control in reactions, which is a significant advantage over elemental bromine.[3]

Table 1: Physical and Chemical Properties of **Benzyltrimethylammonium Tribromide**

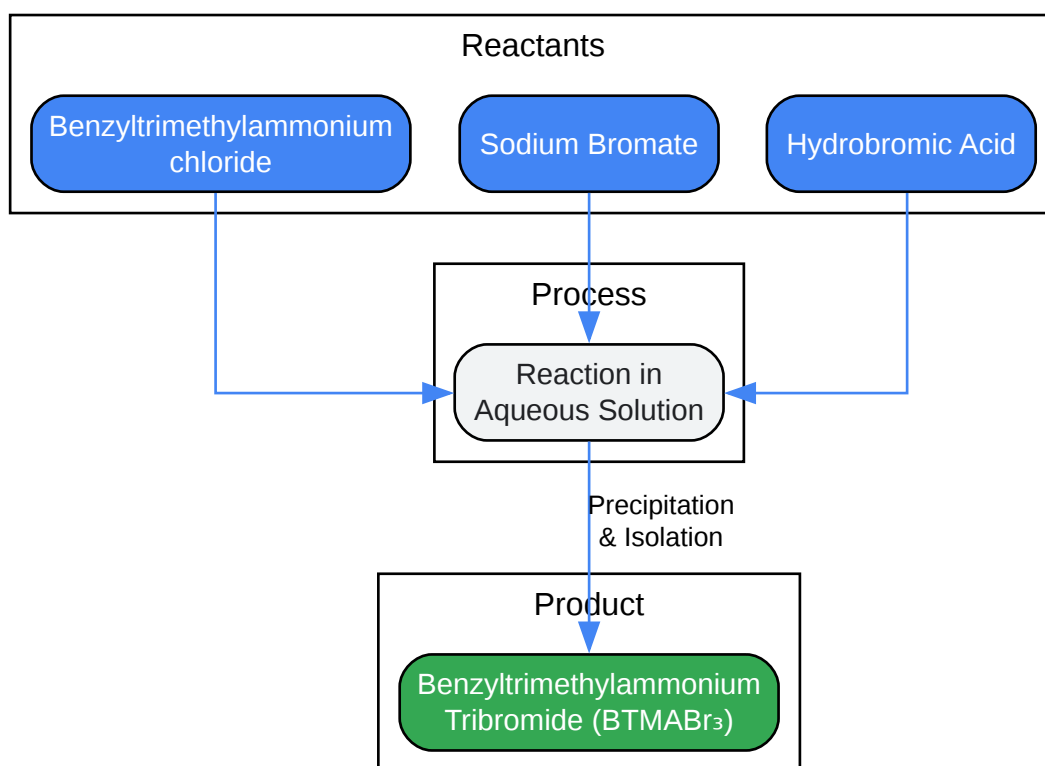
Property	Value	References
CAS Number	111865-47-5	[1][2][7][8]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> NBr <sub>3</sub>	[2][7]
Molecular Weight	389.95 - 389.96 g/mol	[2][7][9][10]
Appearance	Orange to dark yellow crystalline powder	[2][4][11]
Melting Point	99-105 °C	[2][4][8][12]
Solubility	Highly soluble in water, methanol, ethanol	[1]
Purity (Assay)	97% to 101%	[2][8][11][12]

| Synonyms | BTMABr<sub>3</sub>, Benzyl trimethyl ammonium tribromide, N-Benzyl-N,N,N-trimethylammonium tribromide |[1][2] |

## Synthesis and Experimental Protocols

### Synthesis of Benzyltrimethylammonium Tribromide

BTMABr<sub>3</sub> can be synthesized in good yield via the reaction of benzyltrimethylammonium chloride with sodium bromate and hydrobromic acid in an aqueous solution.[4][5][13] An alternative method involves the direct reaction of benzyltrimethylammonium chloride with bromine in dichloromethane.[13]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Benzyltrimethylammonium Tribromide**.

Detailed Experimental Protocol: A detailed protocol for the synthesis of BTMABr<sub>3</sub> is described by Kajigaeshi et al.[5][13]

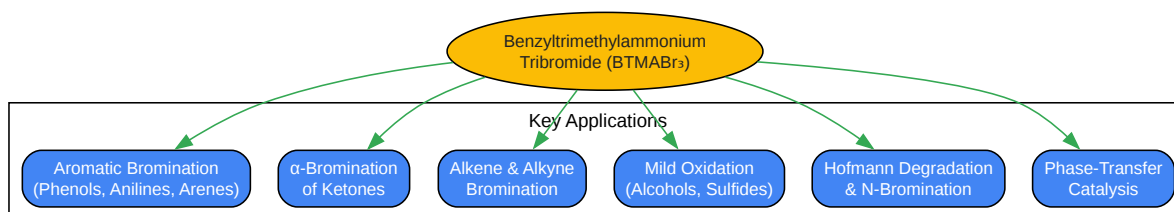
- Dissolve benzyltrimethylammonium chloride and sodium bromate in water.
- Add hydrobromic acid to the aqueous solution.
- The reaction proceeds to form **Benzyltrimethylammonium tribromide**, which precipitates out of the solution.
- The resulting solid is then isolated, typically by filtration, washed, and dried.

## Applications in Organic Synthesis

BTMABr<sub>3</sub> is a multifunctional reagent, primarily used as a brominating agent and a mild oxidizing agent.[4]

## Brominating Agent

As a brominating agent, BTMABr<sub>3</sub> offers high efficiency and selectivity, making it an ideal substitute for highly toxic liquid bromine.[4] It is effective for the bromination of aromatic compounds, α-bromination of ketones, and the addition to alkenes.[4][5]



[Click to download full resolution via product page](#)

Caption: Overview of BTMABr<sub>3</sub> applications in organic synthesis.

Experimental Protocol: Dibromination of Acetyl Derivatives[13] This protocol describes the synthesis of dibromoacetyl derivatives from acetyl compounds.

- Dissolve the acetyl derivative (e.g., acetophenone) in a dichloromethane-methanol solvent mixture.
- Add double the molar quantity of BTMABr<sub>3</sub> to the solution at room temperature.
- Stir the mixture for 2-7 hours until the orange color of the BTMABr<sub>3</sub> disappears, indicating the reaction is complete.
- Distill the solvent from the reaction mixture.
- Extract the resulting precipitate with a suitable solvent like ether.
- Dry the ether layer with a drying agent (e.g., magnesium sulfate) and evaporate it in vacuo to yield the dibromoacetyl product.

Experimental Protocol: N-Bromination of Amides<sup>[14]</sup> This method is used for the facile synthesis of N-bromoamides.

- Prepare a stirred solution of sodium hydroxide in ice-cooled water (20 mL).
- Over 30 minutes, add finely powdered BTMABr<sub>3</sub> (5 mmol) to the cold aqueous suspension.
- Add the amide (5 mmol) to the mixture.
- Stir the reaction mixture for 4 hours under the same ice-cooled conditions.
- The N-bromoamide product precipitates from the solution.
- Filter the precipitate, wash it successively with cold dilute aqueous acetic acid, and dry to yield the final product.

Selectivity in Aromatic Bromination: BTMABr<sub>3</sub> demonstrates excellent selectivity in the bromination of activated aromatic compounds like phenols and anilines.<sup>[6]</sup> By controlling the molar ratio of BTMABr<sub>3</sub> to the substrate in a dichloromethane-methanol solvent system, one can achieve high yields of mono-, di-, or tri-brominated products.<sup>[6]</sup> This level of control is difficult to achieve with other brominating agents.<sup>[6]</sup> For benzylic bromination, the reaction is typically carried out in refluxing benzene with a radical initiator like AIBN.<sup>[5]</sup>

## Oxidizing Agent

BTMABr<sub>3</sub> also functions as a mild oxidizing agent. It has been successfully used for the oxidation of sulfides to sulfoxides, as well as the oxidation of aldehydes, diols, and alcohols.<sup>[3]</sup>

## Safety and Handling

BTMABr<sub>3</sub> is considered a hazardous substance and requires careful handling. It is classified as a skin, eye, and respiratory irritant.<sup>[7][8]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should always be worn.<sup>[8][15]</sup>

Table 2: Safety and Handling Information for **Benzyltrimethylammonium Tribromide** |

Category | Information | References | | :--- | :--- | :--- | | GHS Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. | <sup>[7][8]</sup> | | GHS Precautionary Statements | P261: Avoid breathing dust.P280: Wear protective

gloves/eye protection. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [\[7\]](#)[\[8\]](#) | | Personal Protective Equipment | Dust mask (type N95 US), safety glasses/eyeshields, chemical-resistant gloves. [\[8\]](#)[\[15\]](#) | | Storage Conditions | Store at room temperature in a cool, dry, well-ventilated place. [\[2\]](#)[\[15\]](#) Keep container tightly closed. [\[15\]](#) Store under an inert atmosphere. [\[7\]](#) Protect from light and moisture (hygroscopic). [\[16\]](#)[\[17\]](#)[\[18\]](#) | | Fire Fighting Measures | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear a self-contained breathing apparatus. [\[7\]](#) | | Accidental Release | Use personal protective equipment. Avoid dust formation. Sweep up and shovel into a suitable closed container for disposal. Do not let the product enter drains. [\[7\]](#)[\[17\]](#) |

## Conclusion

**Benzyltrimethylammonium tribromide** is a valuable and versatile reagent in organic chemistry. Its stability, ease of handling, and high selectivity make it a superior alternative to liquid bromine for a variety of transformations. [\[3\]](#)[\[6\]](#) For researchers, scientists, and drug development professionals, BTMABr<sub>3</sub> offers an efficient tool for the synthesis of complex molecules, particularly in the bromination of sensitive substrates and the oxidation of various functional groups. [\[1\]](#)[\[2\]](#)[\[3\]](#) Proper adherence to safety and handling protocols is essential when working with this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [\[nbinno.com\]](#)
- 2. chemimpex.com [\[chemimpex.com\]](#)
- 3. Benzyltrimethylammonium Tribromide [\[oakwoodchemical.com\]](#)
- 4. Benzyltrimethylammonium tribromide | 111865-47-5 [\[chemicalbook.com\]](#)
- 5. Benzyltrimethylammonium Tribromide [\[jstage.jst.go.jp\]](#)
- 6. Page loading... [\[wap.guidechem.com\]](#)

- 7. [angenechemical.com](https://angenechemical.com) [[angenechemical.com](https://angenechemical.com)]
- 8. Benzyltrimethylammonium tribromide 97 111865-47-5 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 9. Benzyltrimethylammonium Tribromide [Brominating Reagent] | C<sub>10</sub>H<sub>16</sub>Br<sub>3</sub>N | CID 2756663 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 10. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 11. Benzyltrimethylammonium tribromide, 97% 111865-47-5 India [[ottokemi.com](https://ottokemi.com)]
- 12. Benzyl trimethyl ammonium tribromide | CAS#:111865-47-5 | Chemsrce [[chemsrc.com](https://chemsrc.com)]
- 13. [academic.oup.com](https://academic.oup.com) [[academic.oup.com](https://academic.oup.com)]
- 14. Facile synthesis of N-bromoamides using benzyltrimethylammonium tribromide in alkaline solution - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 15. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 16. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
- 17. Benzyltrimethylammonium tribromide - Safety Data Sheet [[chemicalbook.com](https://chemicalbook.com)]
- 18. [assets.thermofisher.cn](https://assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn)]
- To cite this document: BenchChem. [Benzyltrimethylammonium tribromide CAS number 111865-47-5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15548377#benzyltrimethylammonium-tribromide-cas-number-111865-47-5>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)